Technical Whitepaper: 2-Hydrazinyl-5-nitropyridine

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Compound of Interest

Compound Name:	*2-Hydrazinyl-5-nitropyridine*
CAS No.:	*6343-98-2*
Cat. No.:	*B1587325*

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Executive Summary

2-Hydrazinyl-5-nitropyridine (CAS 6343-98-2) is a high-value heterocyclic building block characterized by a "push-pull" electronic structure. The electron-withdrawing nitro group at the C5 position significantly enhances the electrophilicity of the pyridine ring, while the hydrazine moiety at C2 acts as a potent binucleophile. This compound is primarily utilized as a precursor for fused heterocyclic systems, most notably [1,2,4]triazolo[4,3-a]pyridines, which are privileged scaffolds in medicinal chemistry (e.g., antidepressant Trazodone analogs, potential antimicrobial agents). This guide details the synthesis, reactivity profile, and safety protocols required for handling this energetic intermediate.

Physicochemical Profile

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Property	Specification	Notes
IUPAC Name	(5-Nitropyridin-2-yl)hydrazine	-
Molecular Formula		-
Molecular Weight	154.13 g/mol	-
Appearance	Yellow to Orange Solid	Color deepens upon oxidation/light exposure.
Melting Point	205–206 °C (Decomposition)	Distinct sharp melting point followed by decomp.
Solubility	DMSO, DMF (High); Ethanol (Moderate); Water (Low)	Recrystallization often performed in EtOH/H_2O.
Acidity ( )	~10.5 (Hydrazine)	The nitro group reduces basicity compared to unsubstituted 2-hydrazinopyridine.

Synthetic Methodology

The synthesis of **2-hydrazinyl-5-nitropyridine** is a classic example of Nucleophilic Aromatic Substitution (

). The reaction is facilitated by the strong electron-withdrawing effect (-I, -M) of the nitro group at the 5-position, which activates the 2-position (ortho-like relationship relative to ring nitrogen) for nucleophilic attack.

Protocol: Displacement of 2-Chloro-5-nitropyridine

Reagents:

- Substrate: 2-Chloro-5-nitropyridine (1.0 eq)
- Nucleophile: Hydrazine hydrate (80% or 98%, 3.0–5.0 eq)
- Solvent: Ethanol or Acetonitrile

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Step-by-Step Procedure:

- Dissolution: Dissolve 2-chloro-5-nitropyridine in ethanol (approx. 10 mL per gram). The solution will be pale yellow.
- Addition: Add hydrazine hydrate dropwise at room temperature. Critical: Use excess hydrazine (at least 3 equivalents) to act as a base (scavenging HCl) and to prevent the formation of the bis-substituted impurity, bis(5-nitropyridin-2-yl)amine.
- Reaction: Heat the mixture to mild reflux (80°C) for 2–4 hours. The solution will turn orange/red.
- Workup: Cool the reaction mixture to 0–5°C. The product, **2-hydrazinyl-5-nitropyridine**, typically precipitates as a yellow solid.
- Purification: Filter the solid and wash with cold water (to remove hydrazine hydrochloride salts) followed by cold ethanol. Recrystallize from Ethanol/Water if necessary.

Visualization: Synthetic Workflow



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Figure 1: SNAr reaction pathway demonstrating the conversion of the chloropyridine precursor to the hydrazinyl product.

Reactivity & Applications: Heterocyclic Cyclization

The primary utility of CAS 6343-98-2 lies in its ability to undergo cyclocondensation reactions. The hydrazine moiety provides two nucleophilic nitrogens (

and

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), allowing for the formation of fused bicyclic systems.

Key Application: Synthesis of [1,2,4]Triazolo[4,3-a]pyridines

Reacting **2-hydrazinyl-5-nitropyridine** with one-carbon donors (formic acid, triethyl orthoformate) yields 6-nitro-[1,2,4]triazolo[4,3-a]pyridine. This scaffold is isosteric with indole and is highly valued in drug discovery.

Mechanism (Dimroth Rearrangement Context): While the kinetic product is the [4,3-a] isomer, researchers must be aware that under forcing basic conditions, this system can undergo a Dimroth rearrangement to the thermodynamically more stable [1,5-a] isomer. However, the nitro group at C6 (originally C5) generally stabilizes the [4,3-a] system.

Visualization: Cyclization Mechanism

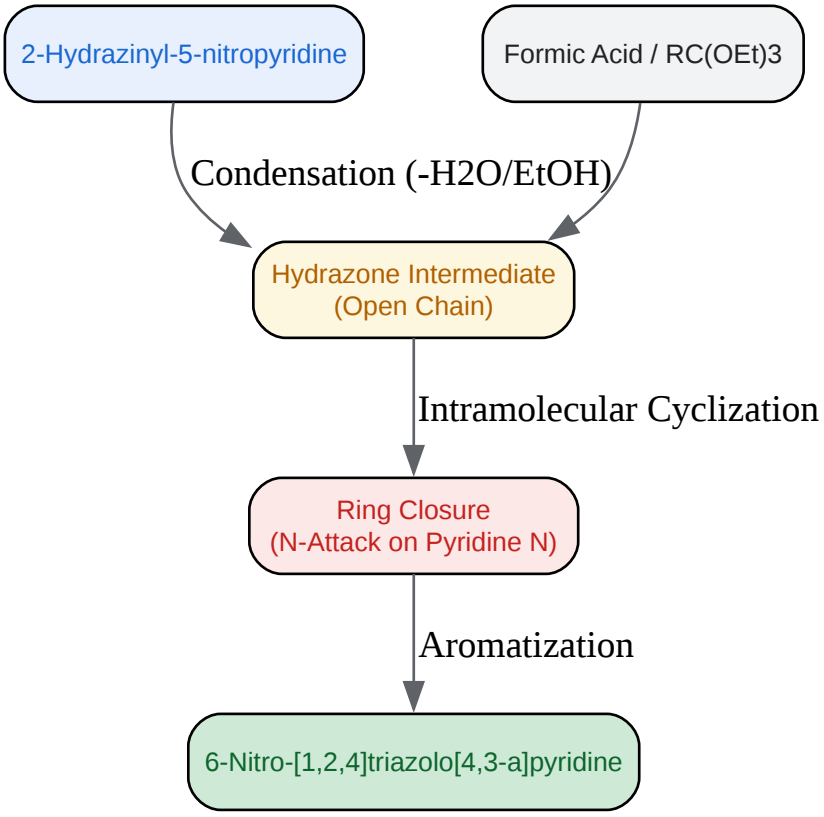

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Figure 2: Mechanistic flow for the formation of the fused triazolopyridine ring system.

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Analytical Characterization

Confirming the identity of CAS 6343-98-2 requires looking for specific spectroscopic signatures resulting from the nitro group's deshielding effect.

Method	Expected Signal / Observation	Interpretation
1H NMR (DMSO-d6)	~9.0 ppm (d, 1H)	H-6: Highly deshielded due to proximity to ring Nitrogen and ortho-Nitro group.
	~8.2 ppm (dd, 1H)	H-4: Deshielded by ortho-Nitro group.
	~6.9 ppm (d, 1H)	H-3: Shielded relative to others; ortho to the electron-donating hydrazine.
	~8.5-9.0 ppm (br s)	-NH-: Hydrazine proton (exchangeable with).
	~4.5 ppm (br s)	-NH2: Terminal amine protons.
Mass Spectrometry	155.1	Base peak corresponding to protonated molecular ion.[1]
IR Spectroscopy	1330 & 1510	Symmetric and Asymmetric stretches.
	3300–3400	N-H stretching (Hydrazine).

Safety & Handling Protocols (E-E-A-T)

Warning: Hydrazine derivatives are structural alerts for genotoxicity (PGI - Potentially Genotoxic Impurities).

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- Toxicology: **2-Hydrazinyl-5-nitropyridine** is classified as Acute Toxic (Oral) and a Skin Sensitizer. It should be treated as a suspected carcinogen due to the hydrazine moiety.
- Storage:
  - Temperature: Store at -20°C.
  - Atmosphere: Inert gas (Argon/Nitrogen) is recommended to prevent oxidation to azo/azoxy species.
  - Light: Protect from light (amber vials).
- Disposal: Do not mix with oxidizing agents (e.g., bleach, peroxides) as this may generate nitrogen gas violently or form explosive azides. Quench excess hydrazine during synthesis with bleach only in a controlled, dilute, and cooled environment, or use specific hydrazine scavengers.

References

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